

Supramolecular Engineering of Quinoline Dicarboxylic Acids

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Compound of Interest

Compound Name: 7,8-Dimethylquinoline-2,3-dicarboxylic acid

CAS No.: 92513-45-6

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A Technical Guide to Molecular Tectonics, Coordination Networks, and Pharmaceutical Solid Forms

Executive Summary

This technical guide provides a rigorous analysis of the supramolecular chemistry of quinoline dicarboxylic acids (QDCAs). It is designed for research scientists and drug development professionals seeking to leverage the unique "molecular tectonics" of the quinoline scaffold. Unlike simple aromatic linkers, QDCAs possess a heterogeneous periphery—combining a hard N-donor (pyridine-like) with tunable O-donors (carboxylates)—enabling the construction of complex metal-organic frameworks (MOFs), hydrogen-bonded organic frameworks (HOFs), and pharmaceutical cocrystals.^[1]

Part 1: Molecular Tectonics & Isomerism

The supramolecular utility of QDCAs is dictated by the geometric disposition of the carboxylic acid groups relative to the quinoline nitrogen. This "vectorial" alignment determines whether the ligand acts as a chelator, a bridge, or a hydrogen-bond donor.^[1]

Structural Isomers of Interest

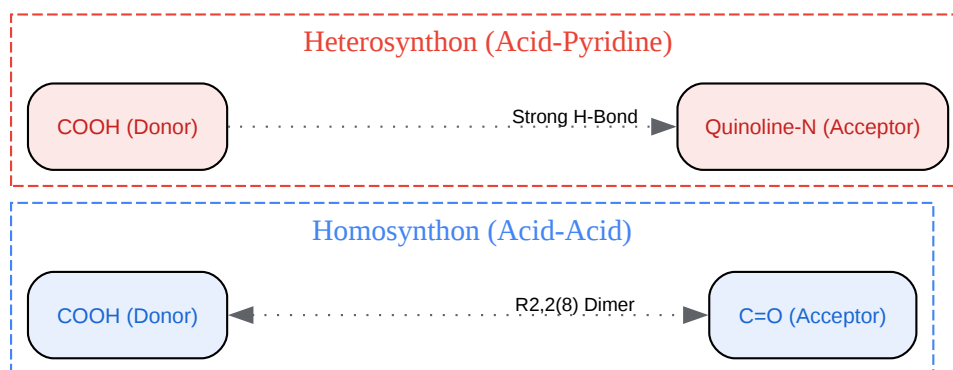
- 2,3-Quinoline Dicarboxylic Acid (2,3-H₂qldc): The proximity of the N-atom to the C2-carboxylate creates a specific {N, O} chelating pocket, mimicking 1,10-phenanthroline but with anionic character.^[1] This is ideal for stabilizing discrete mononuclear complexes or forming secondary building units (SBUs) in MOFs.
- 2,4-Quinoline Dicarboxylic Acid (2,4-H₂Qdca): The divergence of the carboxylates (approx. 60–90° angle) prevents simultaneous chelation to a single metal center, forcing a bridging mode.^[1] This isomer is a superior "connector" for 3D coordination polymers.

Supramolecular Synthons

In the absence of metals, QDCAs self-assemble via hydrogen bonding.^[1] The competition between Homosynthons (acid-acid dimers) and Heterosynthons (acid-pyridine) is the governing thermodynamic force.

- Motif A (Acid-Acid Homosynthon):
dimer formation between two carboxyl groups. Common in pure ligand structures.
- Motif B (Acid-Pyridine Heterosynthon): Interaction between the COOH donor and the Quinoline-N acceptor. This is energetically robust and critical for cocrystal design.

Figure 1: Primary supramolecular synthons driving QDCA assembly.



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Part 2: Coordination Networks (MOFs)

The 2,4-Qdca ligand is particularly versatile for constructing Lanthanide-based MOFs due to its ability to adopt multiple coordination modes.^[1] Research indicates that synthesis temperature is a critical variable in controlling dimensionality.

Lanthanide-Qdca Architectures

Lanthanide ions (Ln^{3+}) have high coordination numbers (8–10), requiring ligands that can bridge and chelate simultaneously.^[1]

- Low Temperature (100°C): Favors kinetic products with lower dimensionality or higher hydration (e.g., $[\text{Nd}_2(\text{Qdca})_3(\text{H}_2\text{O})_3]$).
- High Temperature (150°C): Promotes thermodynamic stability, often leading to dense 3D networks with excluded water molecules.^[1]

Protocol: Hydrothermal Synthesis of Ln-Qdca MOFs

Objective: Synthesis of $[\text{Ln}_2(\text{Qdca})_3(\text{H}_2\text{O})_x]$ ($\text{Ln} = \text{Eu}, \text{Tb}$) for luminescent sensing.

Reagents:

- $\text{Ln}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ (99.9%)
- 2,4-Quinoline dicarboxylic acid (H_2Qdca)^[1]
- NaOH (1M solution)^[1]
- Deionized Water^[1]

Step-by-Step Methodology:

- Precursor Dissolution: Dissolve 0.5 mmol of H_2Qdca in 10 mL of deionized water. Slowly add 1.0 mmol of NaOH. Causality: Deprotonation of the carboxylic acid groups is essential to drive coordination with the cationic metal.

- **Metal Addition:** Add 0.33 mmol of $\text{Ln}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ to the solution under stirring. A precipitate may transiently form; continue stirring until homogenous or suspension is fine.
- **Hydrothermal Treatment:** Transfer the mixture to a 23 mL Teflon-lined stainless steel autoclave. Seal tightly.
- **Thermal Cycle:** Heat to 150°C for 72 hours. Cool to room temperature at a rate of 5°C/h.
Causality: Slow cooling promotes the growth of X-ray quality single crystals by maintaining supersaturation within the metastable zone.
- **Isolation:** Filter the resulting block-shaped crystals. Wash with water and ethanol.

Self-Validating Check:

- **Visual:** Crystals should be transparent/colored (pink for Eu, green for Tb).
- **PXRD:** Compare powder X-ray diffraction pattern with simulated data from single-crystal structures (e.g., CCDC 2290000 series).
- **Fluorescence:** Irradiate Eu-MOF at 254 nm; it should emit intense red light (characteristic $^5\text{D}_0 \rightarrow ^7\text{F}_2$ transition).

Part 3: Pharmaceutical Solid Forms (Cocrystals)

For drug development, QDCAs serve two roles: as Bioactive Scaffolds (due to the quinoline core's antimicrobial/anticancer potential) or as Co-formers to improve the solubility of other APIs (Active Pharmaceutical Ingredients).

Solubility Enhancement via Salt/Cocrystal Formation

The interaction between the acidic protons of QDCAs and basic APIs (e.g., amino-alcohols, alkaloids) generates salts or ionic cocrystals.^[1]

- **Mechanism:** Proton transfer from QDCA to the API amine group forms a charge-assisted hydrogen bond ($\text{COO}^- \cdots ^+\text{NH-API}$).
- **Benefit:** This ionic character disrupts the stable crystal lattice of poorly soluble drugs, increasing dissolution rate.

Protocol: Mechanochemical Screening (Liquid Assisted Grinding)

Objective: Rapid screening for cocrystals of 2,3-H₂qldc with a model API (e.g., Isoniazid or a basic Quinoline drug).

Methodology:

- Stoichiometry: Weigh equimolar amounts (1:1) of 2,3-H₂qldc and the target API.[\[1\]](#)
- Solvent Selection: Add 10-20 μ L of Methanol or Ethanol per 100 mg of mixture. Causality: The solvent acts as a catalytic lubricant, increasing molecular mobility without dissolving the solid.[\[1\]](#)
- Grinding: Process in a vibratory ball mill (e.g., Retsch MM400) at 25 Hz for 30 minutes.
- Analysis: Analyze the resulting powder immediately via DSC (Differential Scanning Calorimetry).
 - Validation: A unique melting endotherm distinct from either starting material indicates a new phase (cocrystal).

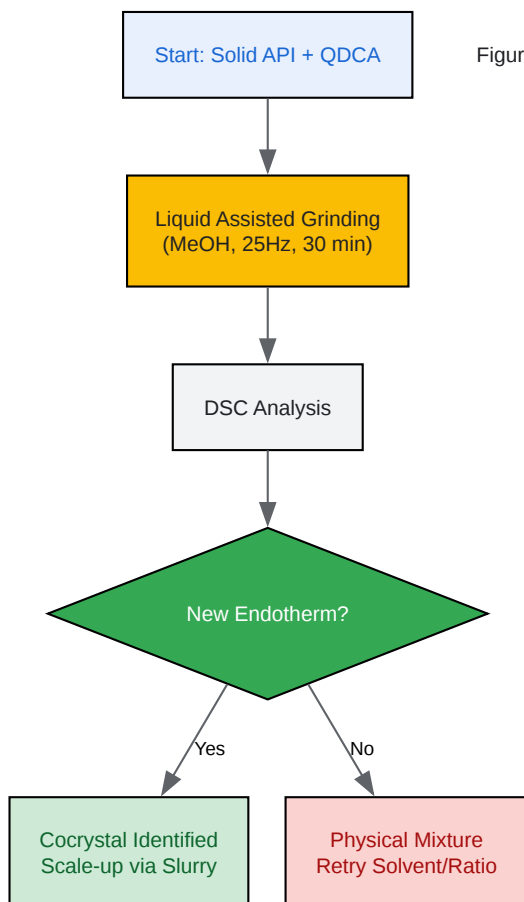


Figure 2: Self-validating workflow for mechanochemical cocrystal screening.

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Part 4: Quantitative Data Summary

The following table summarizes the structural impact of synthesis conditions on 2,4-Qdca coordination polymers, essential for reproducibility.

Metal Ion (Ln ³⁺)	Temp (°C)	Coordination Number	Dimensionality	Space Group	Key Feature
Nd(III)	100	8	3D Polymer	Pna2 ₁	High water content, lower thermal stability
Nd(III)	150	9	3D Network	P2 ₁ /c	Dense packing, higher thermal stability
Eu(III)	100	8	3D Polymer	Pna2 ₁	Moderate luminescence
Eu(III)	150	9	3D Network	P2 ₁ /c	Maximized Quantum Yield (Rigid lattice reduces non-radiative decay)

Data derived from systematic hydrothermal studies (see References).

Part 5: Applications in Drug Development

- **Luminescent Sensors:** Eu-Qdca MOFs can detect biomarkers in urine/serum. The fluorescence is quenched by specific analytes (e.g., hippuric acid), providing a rapid diagnostic tool.^[1]
- **Drug Delivery Vehicles:** The porous nature of Zn-Qdca MOFs allows for the encapsulation of small molecule drugs. The pH-sensitivity of the quinoline nitrogen (pKa ~4.9) allows for triggered release in the acidic tumor microenvironment.

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